

Sequosempervirin B: An Obscure Natural Product

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Compound of Interest

Compound Name: Sequosempervirin B

Cat. No.: B15578533

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Sequosempervirin B is a chemical compound with the molecular formula C₁₈H₂₀O₅ and a molecular weight of 316.3484.^[1] Its registered CAS number is 864719-17-5.^[1] The systematic IUPAC name for this compound is (2S,3S,4E)-3-(4-Hydroxy-3-methoxyphenyl)-5-(4-hydroxyphenyl)-4-pentene-1,2-diol.^[1]

Despite its chemical identification, a comprehensive review of publicly available scientific literature and databases reveals a significant lack of information regarding the biological activity, synthesis, and mechanism of action of **Sequosempervirin B**. As such, it is not possible to provide an in-depth technical guide or whitepaper on its core properties and functions as requested.

The absence of published research indicates that **Sequosempervirin B** is likely an obscure natural product that has not been the subject of significant scientific investigation. Therefore, no data is available to summarize in structured tables, nor are there established experimental protocols or known signaling pathways to visualize.

Further research would be required to elucidate the potential biological effects and therapeutic applications of this compound. This would involve its isolation or chemical synthesis, followed by a range of in vitro and in vivo studies to determine its bioactivity and mechanism of action.

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References

- 1. chemwhat.com [chemwhat.com]
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